

physical properties of 1-Chloro-3-methylpentane

boiling point density

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Compound of Interest

Compound Name: 1-Chloro-3-methylpentane

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Technical Guide: Physical Properties of 1-Chloro-3-methylpentane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the core physical properties of **1-Chloro-3-methylpentane**, specifically its boiling point and density. Due to a lack of readily available experimental data in common chemical databases for **1-Chloro-3-methylpentane**, this document outlines the standardized experimental protocols for determining these essential physical constants.

Core Physical Properties

A summary of the key physical properties for **1-Chloro-3-methylpentane** is presented below. It is recommended that the boiling point and density be determined experimentally for any specific sample to ensure accuracy for research and development purposes.

Property	Value	Notes
Molecular Formula	C ₆ H ₁₃ Cl	
Molecular Weight	120.62 g/mol	[1][2]
Boiling Point	To be determined experimentally	At standard atmospheric pressure.
Density	To be determined experimentally	Specify temperature (e.g., at 20°C or 25°C).

Experimental Protocols

Accurate determination of the boiling point and density is crucial for the characterization and application of chemical compounds. The following are standard laboratory protocols for these measurements.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- **Sample Preparation:** Fill the small test tube to a depth of approximately 2-3 cm with the **1-Chloro-3-methylpentane** sample.
- **Capillary Tube Placement:** Place the capillary tube into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.
- **Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bulb of the thermometer should be level with the bottom of the test tube.
- **Heating:** Clamp the Thiele tube in a vertical position and fill it with mineral oil to a level just above the side arm. Insert the thermometer and attached test tube into the Thiele tube, ensuring the sample is below the oil level.
- **Observation:** Gently heat the side arm of the Thiele tube. As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube. Continue gentle heating until a steady and rapid stream of bubbles is observed.
- **Boiling Point Determination:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Determination of Density (Pycnometer Method)

A pycnometer is a specialized glass flask used for the precise measurement of the density of a liquid.

Apparatus:

- Pycnometer (with a ground-glass stopper and a capillary opening)
- Analytical balance (accurate to at least 0.001 g)
- Constant temperature water bath
- Thermometer (calibrated)

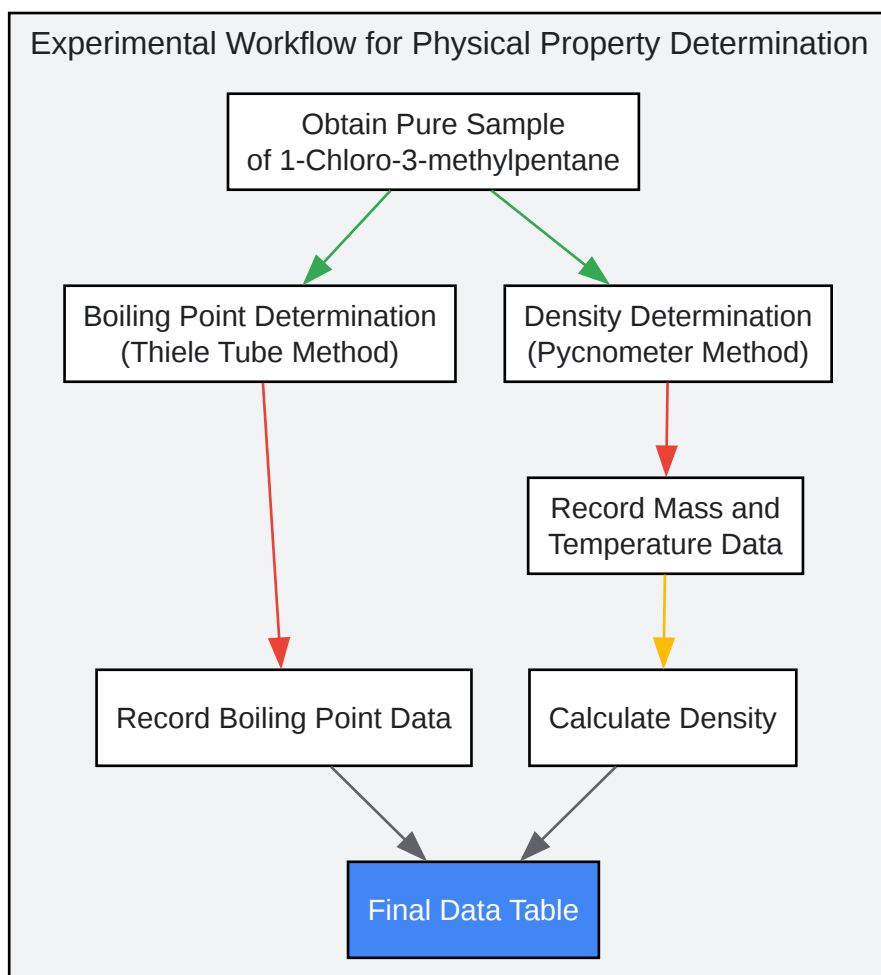
- Distilled water
- The liquid sample (**1-Chloro-3-methylpentane**)

Procedure:

- Mass of the Empty Pycnometer: Thoroughly clean and dry the pycnometer. Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_1).
- Mass of the Pycnometer with Distilled Water: Fill the pycnometer with distilled water and insert the stopper, allowing excess water to escape through the capillary. Place the filled pycnometer in a constant temperature water bath (e.g., 20°C) until it reaches thermal equilibrium. Remove the pycnometer, carefully dry the exterior, and weigh it. Record the mass (m_2).
- Mass of the Pycnometer with Sample: Empty and dry the pycnometer. Fill it with **1-Chloro-3-methylpentane**, following the same procedure of inserting the stopper and allowing the excess to escape. Thermally equilibrate the pycnometer with the sample in the constant temperature water bath to the same temperature used for the water. Dry the exterior and weigh the filled pycnometer. Record the mass (m_3).
- Calculation of Density:
 - Mass of water: $m_{\text{water}} = m_2 - m_1$
 - Volume of the pycnometer at the specified temperature: $V = m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at that temperature).
 - Mass of the sample: $m_{\text{sample}} = m_3 - m_1$
 - Density of the sample: $\rho_{\text{sample}} = m_{\text{sample}} / V$

Workflow and Visualization

The logical flow for the experimental determination of the physical properties of a liquid sample like **1-Chloro-3-methylpentane** can be visualized as follows.



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Caption: Workflow for determining the boiling point and density of a liquid sample.

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References

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